

An In-depth Technical Guide to the Chemical Structure and Synthesis of GSK8175

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK8175

Cat. No.: B15563726

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and mechanism of action of **GSK8175**, a potent non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase. The information is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Properties

GSK8175 is a complex heterocyclic molecule containing a benzoxaborole moiety. Its chemical and physical properties are summarized in the table below.

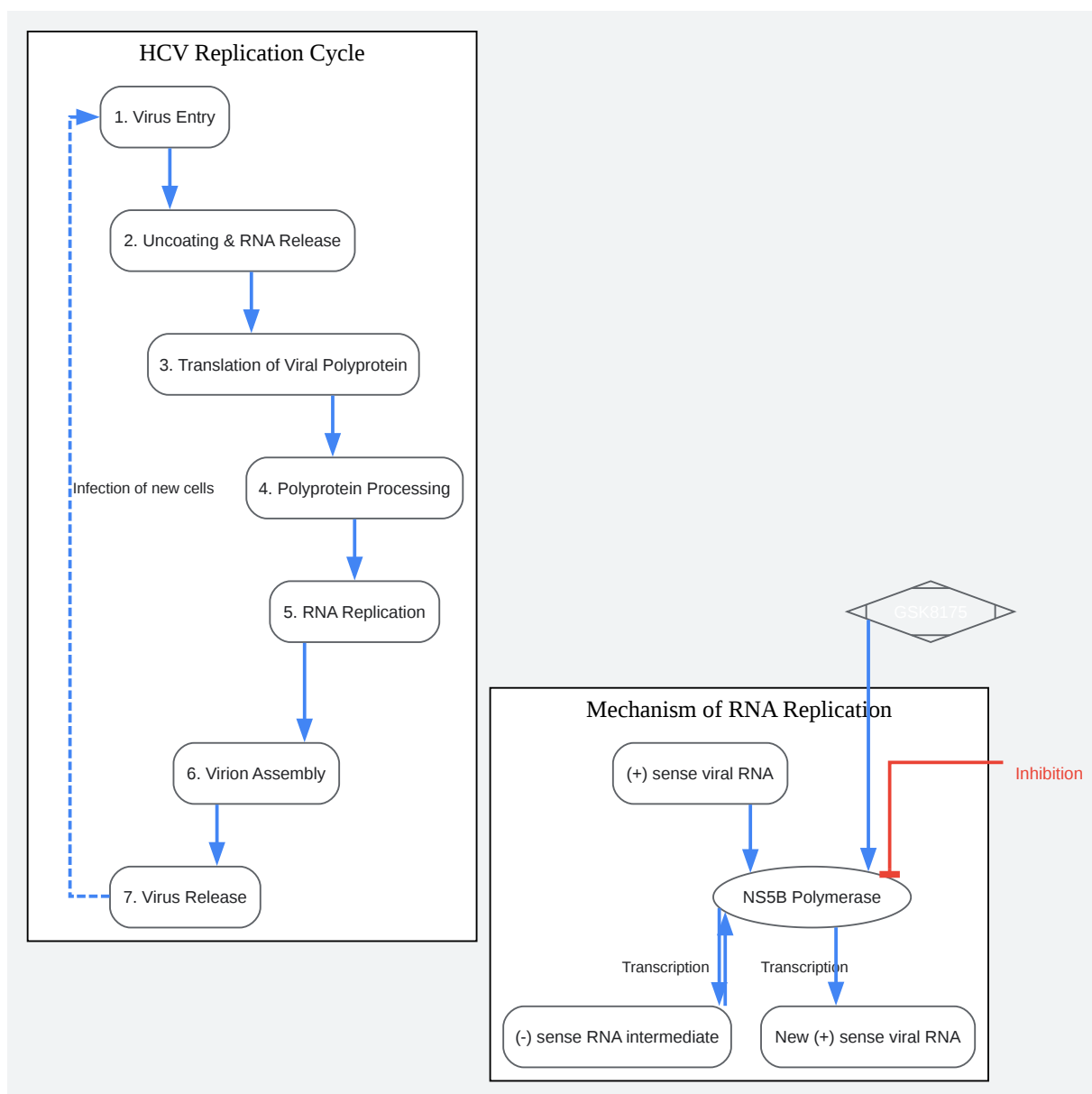
Property	Value
IUPAC Name	6-[(7-chloro-1-hydroxy-3H-2,1-benzoxaborol-5-yl)-methylsulfonylamino]-5-cyclopropyl-2-(4-fluorophenyl)-N-methyl-1-benzofuran-3-carboxamide
Molecular Formula	C27H23BCIFN2O6S
Molecular Weight	568.8 g/mol
Canonical SMILES	<chem>B1(C2=C(CO1)C=C(C=C2Cl)N(C3=C(C=C4C(=C3)OC(=C4C(=O)NC)C5=CC=C(C(=C5)F)C6CC6)S(=O)(=O)C)O</chem>
PubChem CID	71494937

[Click to download full resolution via product page](#)

Caption: Convergent synthetic approach for **GSK8175**.

Mechanism of Action: Inhibition of HCV NS5B Polymerase

GSK8175 is a direct-acting antiviral agent that specifically targets the hepatitis C virus nonstructural protein 5B (NS5B). [1]NS5B is an RNA-dependent RNA polymerase, an enzyme essential for the replication of the viral RNA genome. [2][3] **GSK8175** functions as a non-nucleoside inhibitor (NNI). [2]Unlike nucleoside inhibitors that mimic natural substrates and get incorporated into the growing RNA chain to cause termination, NNIs like **GSK8175** bind to an allosteric site on the NS5B enzyme. [3]An X-ray co-crystal structure of **GSK8175** bound to the NS5B protein from genotype 1a revealed that it binds to a distinct allosteric site located in the "thumb" domain of the polymerase. [4]This binding event induces a conformational change in the enzyme, rendering it inactive and thereby halting viral RNA replication. [3] The following diagram illustrates the role of NS5B in the HCV replication cycle and its inhibition by **GSK8175**.



[Click to download full resolution via product page](#)

Caption: Inhibition of HCV NS5B polymerase by **GSK8175**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. iasusa.org [iasusa.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Synthesis of GSK8175]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15563726#chemical-structure-and-synthesis-of-gsk8175\]](https://www.benchchem.com/product/b15563726#chemical-structure-and-synthesis-of-gsk8175)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com